

Nitrosyl bromide decomposition equilibrium constant calculation

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Nitrosyl bromide

Cat. No.: B14713873

[Get Quote](#)

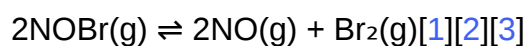
Technical Support Center: Nitrosyl Bromide Decomposition

This guide provides troubleshooting and answers to frequently asked questions regarding the calculation of the equilibrium constant for the decomposition of **nitrosyl bromide** (NOBr).

Frequently Asked Questions (FAQs)

Q1: What is the balanced chemical equation for the decomposition of **nitrosyl bromide**?

The reversible decomposition of **nitrosyl bromide** (NOBr) into nitric oxide (NO) and bromine (Br₂) is represented by the following balanced chemical equation:



Q2: How is the equilibrium constant (K_c) for this reaction expressed?

The equilibrium constant in terms of molar concentrations (K_c) is expressed as the ratio of the product of the concentrations of the products raised to their stoichiometric coefficients to the concentration of the reactant raised to its stoichiometric coefficient.

$$K_c = [\text{NO}]^2[\text{Br}_2] / [\text{NOBr}]^2$$

Here, [NO], [Br₂], and [NOBr] represent the molar concentrations of nitric oxide, bromine, and **nitrosyl bromide** at equilibrium, respectively.

Q3: I have experimental data, but I am unsure how to calculate the equilibrium constant, K_c. Can you provide an example?

Certainly. The calculation of K_c involves determining the equilibrium concentrations of all species. A common method is to use an ICE (Initial, Change, Equilibrium) table.

Example Calculation:

Consider a scenario where 0.64 mol of NOBr is placed in a 1.00 L flask and heated. At equilibrium, the concentration of NOBr is found to be 0.46 mol/L.[\[1\]](#)

Species	Initial (M)	Change (M)	Equilibrium (M)
NOBr	0.64	-2x	0.64 - 2x = 0.46
NO	0	+2x	2x
Br ₂	0	+x	x

From the equilibrium concentration of NOBr, we can solve for 'x': $0.64 - 2x = 0.46$ $2x = 0.18$ $x = 0.090$ M

Now, we can find the equilibrium concentrations of NO and Br₂: [NO] = 2x = 0.18 M[\[1\]](#) [Br₂] = x = 0.090 M[\[1\]](#)

Finally, substitute these equilibrium concentrations into the K_c expression: $K_c = (0.18)^2(0.090) / (0.46)^2$ $K_c \approx 0.0138$

Quantitative Data Summary

Experiment	Initial [NOBr] (M)	Equilibrium [NOBr] (M)	Equilibrium [NO] (M)	Equilibrium [Br ₂] (M)	Temperature (°C)	Calculated K _c
1	0.64	0.46	0.18	0.090	Not Specified	~0.0138
2[2][3][4]	Not directly provided	0.0058	0.0204	0.00524	100	~0.064
3[5][6]	0.214 atm (initial pressure)	0.141 atm	0.0728 atm	0.0364 atm	25	K _p ≈ 0.0097

Note: Experiment 2 data was derived from reported masses in a 5.00 L vessel. Experiment 3 data is in terms of partial pressures (atm) and calculates K_p.

Troubleshooting Guide

Issue: My calculated K_c value is significantly different from literature values.

- **Temperature Control:** The equilibrium constant is temperature-dependent. Ensure that the temperature of the system was stable and accurately measured throughout the experiment. The decomposition of **nitrosyl bromide** is an exothermic reaction, meaning an increase in temperature will shift the equilibrium to the left, decreasing the value of K.[7]
- **Equilibrium Attainment:** Ensure that the reaction has truly reached equilibrium. This can be verified by taking measurements at different time intervals. If the concentrations of reactants and products are no longer changing, equilibrium has been established.
- **Purity of Reactants:** The presence of impurities in the initial NOBr sample can affect the equilibrium position.
- **Volume Measurement:** Accurate determination of the reaction vessel's volume is crucial for calculating molar concentrations.

Issue: How do I relate K_p (equilibrium constant in terms of partial pressures) and K_c?

The relationship between K_p and K_c is given by the equation:

$$K_p = K_c(RT)^{\Delta n}$$

Where:

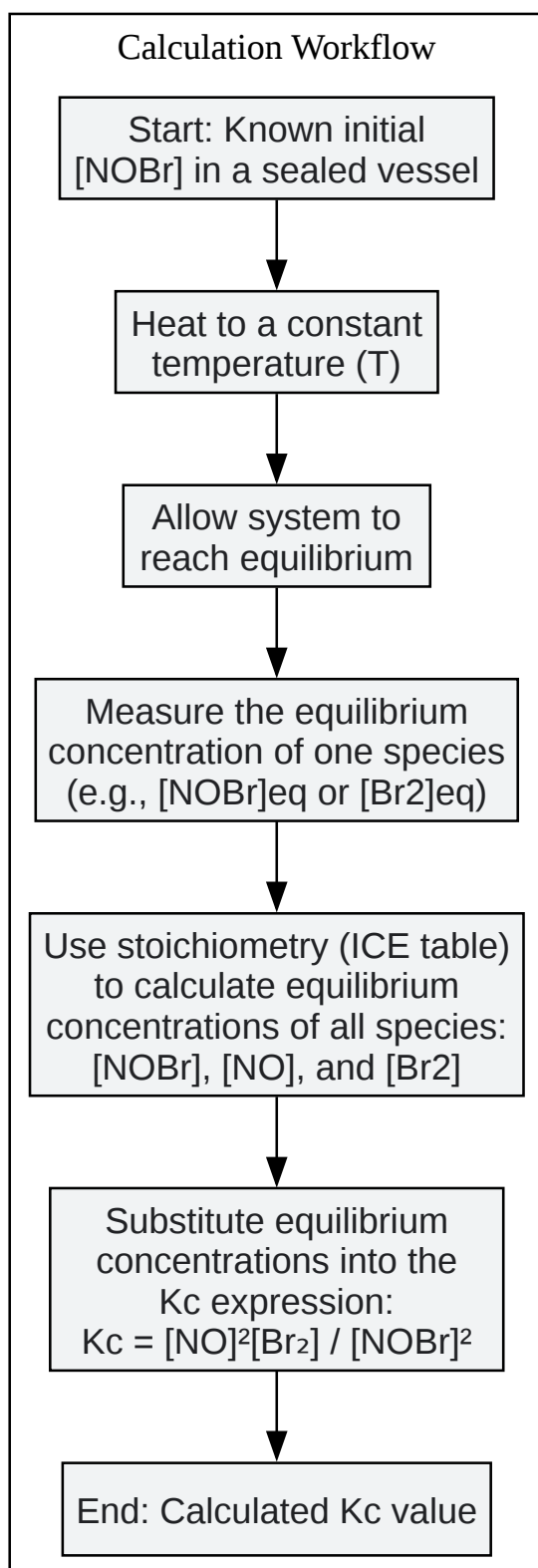
- R is the ideal gas constant (0.0821 L·atm/mol·K)
- T is the absolute temperature in Kelvin
- Δn is the change in the number of moles of gas (moles of gaseous products - moles of gaseous reactants). For the decomposition of NOBr, $\Delta n = (2 + 1) - 2 = 1$.

Experimental Protocols

Methodology for Determining K_c

- **Sample Preparation:** A known mass of NOBr is introduced into a sealed reaction vessel of a known volume. The initial concentration of NOBr is calculated.
- **Equilibration:** The vessel is heated to and maintained at a constant, specific temperature to allow the system to reach equilibrium.
- **Equilibrium Concentration Measurement:** Once equilibrium is established, the concentration of one or more of the species is measured. This can be done through various analytical techniques such as spectroscopy (by measuring the absorbance of Br₂, which has a distinct color) or by "freezing" the equilibrium (e.g., by rapid cooling) and then analyzing the composition of the mixture.
- **Calculation:** An ICE table is used to determine the equilibrium concentrations of all species. These values are then used to calculate K_c .

Visualizations



[Click to download full resolution via product page](#)

Caption: Workflow for the experimental determination and calculation of the equilibrium constant (K_c) for **nitrosyl bromide** decomposition.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. brainly.com [brainly.com]
- 2. A sample of nitrosyl bromide (NOBr) decomposes according - Brown 14th Edition Ch 15 Problem 76b [pearson.com]
- 3. A sample of nitrosyl bromide (NOBr) decomposes according - Brown 14th Edition Ch 15 Problem 76c [pearson.com]
- 4. A sample of nitrosyl bromide (NOBr) decomposes according to the equation .. [askfilo.com]
- 5. brainly.com [brainly.com]
- 6. quora.com [quora.com]
- 7. homework.study.com [homework.study.com]
- To cite this document: BenchChem. [Nitrosyl bromide decomposition equilibrium constant calculation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14713873#nitrosyl-bromide-decomposition-equilibrium-constant-calculation]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com